

Unveiling the Structure of Methylamine Sulfate: A Technical Guide

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Compound of Interest

Compound Name: Methylamine Sulfate

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This technical guide provides an in-depth analysis of the crystal structure of **methylamine sulfate**, $((\text{CH}_3\text{NH}_3)_2\text{SO}_4)$. The following sections detail the experimental protocols for its synthesis and characterization, present comprehensive crystallographic data, and visualize both the experimental workflow and the intricate molecular interactions within the crystal lattice. This document is based on the pivotal research that first fully elucidated its structure.

Introduction

Methylamine sulfate is a salt formed from the protonation of two methylamine molecules by sulfuric acid. While it has been a known compound, its detailed crystal structure was not fully characterized until recently.^[1] Understanding the three-dimensional arrangement of ions in the solid state is crucial for predicting its physical and chemical properties, such as solubility, stability, and hygroscopicity, which are critical parameters in pharmaceutical development and materials science. The structure is primarily stabilized by an extensive network of hydrogen bonds between the methylammonium cations and the sulfate anions.^{[1][2][3]}

Experimental Protocols

The synthesis and structural analysis of **methylamine sulfate** were carried out as described in the following sections.^{[1][3]}

Synthesis of Methylamine Sulfate Crystals

The synthesis of **methylamine sulfate** was achieved through the reaction of sulfur(IV) oxide with an aqueous solution of methylamine in the presence of atmospheric oxygen.[1][3]

Procedure:

- A 40% aqueous solution of methylamine (20 mL) was placed in a temperature-controlled cell maintained at 0°C.
- Gaseous sulfur dioxide (SO₂) was bubbled through the solution at a flow rate of 50 mL/min until the pH of the solution was less than 1.0.
- The resulting yellow, oil-like product was allowed to stand in air at a temperature below 15°C.
- Water was evaporated from the mixture, leading to the separation of colorless crystals of **methylamine sulfate**.
- The final product yielded 15.43 g, corresponding to an 83.4% yield.[1]

Characterization and Analysis

The synthesized compound was subjected to various analytical techniques to confirm its composition and elucidate its structure.

- Elemental Analysis: The elemental composition (C, H, N, S) was determined using a CHN analyzer and the Schöniger method for sulfur.[1]
- Mass Spectrometry: Electron impact (EI) mass spectra were recorded on an MX 1321 mass spectrometer.[1][3]
- Single-Crystal X-ray Diffraction:
 - A suitable single crystal was mounted on an Oxford Diffraction Xcalibur 3 diffractometer.
 - Data was collected using MoK α radiation with a graphite monochromator and a Sapphire 3 CCD detector.
 - The structure was solved and refined using the SHELX-97 software suite.

- Hydrogen atoms were located from a difference Fourier synthesis and were refined isotropically.^[1]

Data Presentation

The following tables summarize the key quantitative data obtained from the characterization of **methylamine sulfate**.

Elemental Analysis

Element	Calculated (%)	Found (%)
Carbon (C)	15.00	14.81
Nitrogen (N)	17.49	17.24
Sulfur (S)	20.03	19.73
Hydrogen (H)	7.55	7.62
Data sourced from Khoma et al. (2015). ^{[1][3]}		

Crystallographic Data

Parameter	Value
Chemical Formula	C ₂ H ₁₂ N ₂ O ₄ S
Formula Weight	160.19 g/mol
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	13.066(3)
b (Å)	8.232(2)
c (Å)	14.773(3)
β (°)	114.28(3)
Volume (Å ³)	1450.4(6)
Z	8
Density (calculated)	1.467 g/cm ³
Absorption Coefficient (μ)	0.38 mm ⁻¹
F(000)	688
Data sourced from Khoma et al. (2015). [1]	

Selected Bond Lengths and Angles

Bond	Length (Å)	Bond	Angle (°)
S(1)-O(1)	1.468(2)	O(1)-S(1)-O(2)	110.1(1)
S(1)-O(2)	1.474(2)	O(1)-S(1)-O(3)	109.8(1)
S(1)-O(3)	1.476(2)	O(1)-S(1)-O(4)	109.4(1)
S(1)-O(4)	1.472(2)	O(2)-S(1)-O(3)	109.0(1)
S(2)-O(5)	1.470(2)	O(2)-S(1)-O(4)	109.5(1)
S(2)-O(6)	1.475(2)	O(3)-S(1)-O(4)	109.0(1)
S(2)-O(7)	1.475(2)	N(1)-C(1)	1.472(4)
S(2)-O(8)	1.475(2)	N(2)-C(2)	1.470(4)

Data sourced from
Khoma et al. (2015).

[\[1\]](#)

Hydrogen Bond Geometry

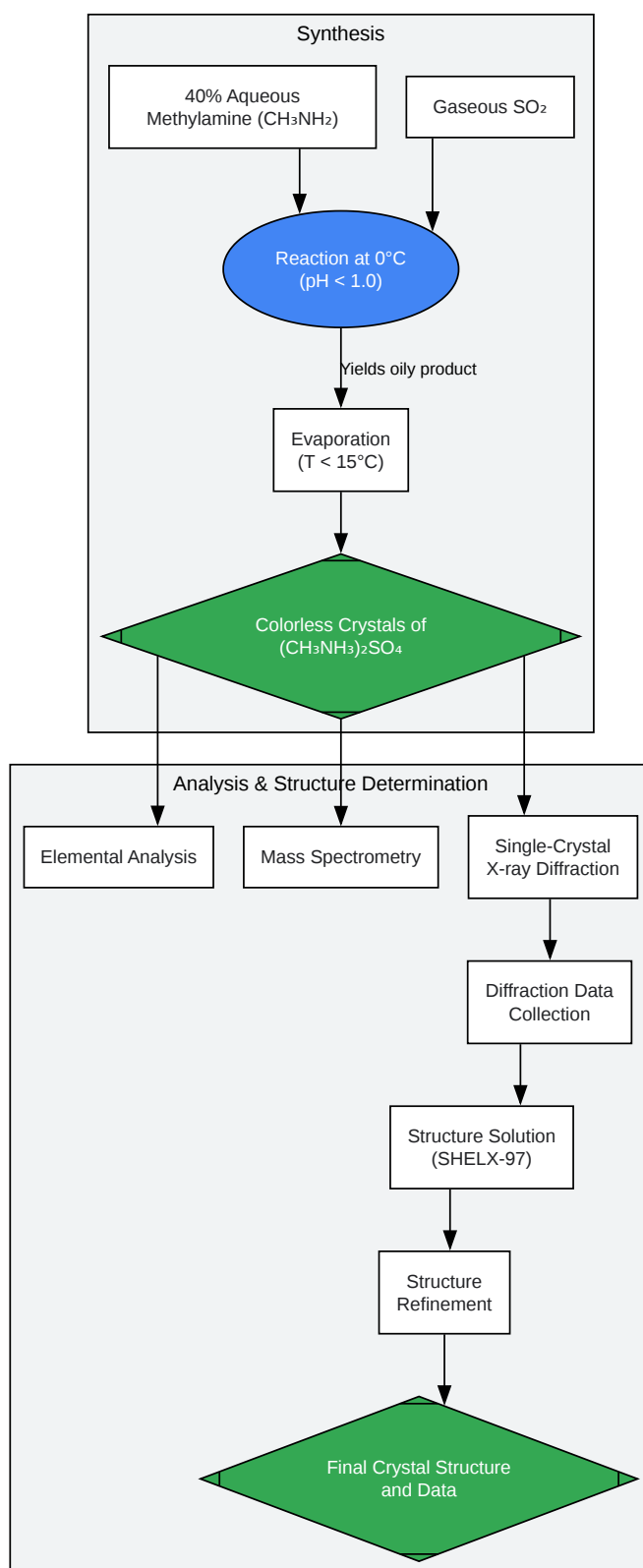
The crystal structure is stabilized by a three-dimensional network of N-H...O hydrogen bonds.

[\[1\]](#)[\[3\]](#) All hydrogen atoms of the ammonium groups participate in these interactions with the oxygen atoms of the sulfate ions.[\[1\]](#)

Donor-H...Acceptor	D-H (Å)	H...A (Å)	D...A (Å)	D-H...A (°)
N(1)-H(1A)...O(4)	0.89	1.94	2.823(3)	171
N(1)-H(1B)...O(1)	0.89	1.91	2.793(3)	172
N(1)-H(1C)...O(7)	0.89	2.01	2.855(3)	158
N(2)-H(2A)...O(2)	0.89	2.00	2.836(3)	156
N(2)-H(2B)...O(5)	0.89	1.88	2.766(3)	173
N(2)-H(2C)...O(8)	0.89	1.96	2.846(3)	172
Data represents a selection of the hydrogen bonds present in the crystal structure. Sourced from Khoma et al. (2015). [1]				

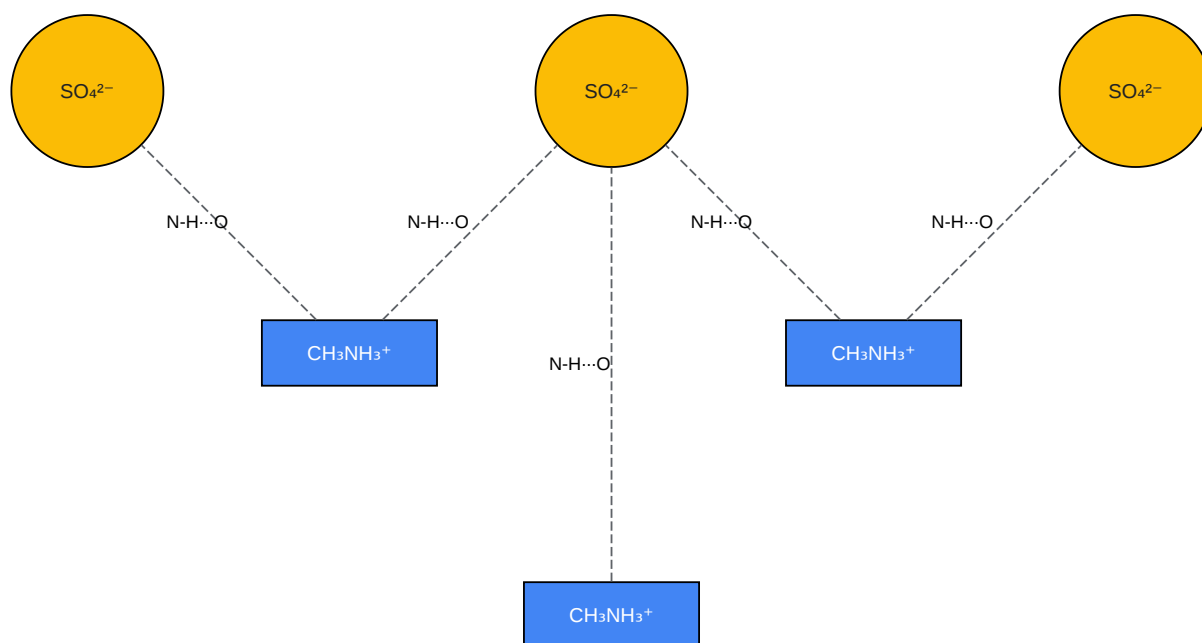
Visualizations

The following diagrams illustrate the experimental workflow and the key structural relationships in **methylamine sulfate**.



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Caption: Experimental workflow for the synthesis and structural analysis of **methylamine sulfate**.



Schematic of Hydrogen Bonding Network

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Caption: Intermolecular hydrogen bonding between methylammonium cations and sulfate anions.

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